

# Ethyl 4-methylvalerate: A Comprehensive Technical Guide to its Industrial Applications

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## Compound of Interest

Compound Name: Ethyl 4-methylvalerate

Cat. No.: B153136

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This guide provides an in-depth exploration of the industrial applications of **Ethyl 4-methylvalerate**, a versatile ester recognized for its characteristic fruity aroma. Tailored for researchers, scientists, and professionals in drug development, this document delves into its established roles in the flavor and fragrance industries, its emerging potential as a chemical intermediate in pharmaceutical and polymer synthesis, and its other functional properties. The information presented herein is supported by scientific literature and technical data to ensure accuracy and practical relevance.

## Introduction: Unveiling the Potential of a Branched-Chain Ester

**Ethyl 4-methylvalerate**, also known as ethyl isocaproate, is a colorless liquid with a pleasant, fruity aroma reminiscent of pineapple and apple.<sup>[1][2]</sup> Its unique sensory profile, coupled with its chemical properties, has cemented its position as a valuable ingredient in a variety of consumer products. Beyond its traditional applications, the molecular structure of **Ethyl 4-methylvalerate** presents intriguing possibilities for its use as a building block in the synthesis of more complex molecules, opening avenues for innovation in diverse industrial sectors. This guide will provide a comprehensive overview of its current applications and explore its potential in advanced chemical synthesis.

## Physicochemical Properties and Safety Profile

A thorough understanding of the physicochemical properties and safety considerations of **Ethyl 4-methylvalerate** is paramount for its effective and safe industrial application.

## Key Physicochemical Data

The following table summarizes the key physical and chemical properties of **Ethyl 4-methylvalerate**:

Property	Value	Reference(s)
Chemical Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	[3]
Molecular Weight	144.21 g/mol	[3]
CAS Number	25415-67-2	[4]
Appearance	Colorless clear liquid	[2]
Odor	Fruity, sweet, pineapple, apple-like	[1]
Boiling Point	159-160 °C	[2]
Density	0.868 g/mL at 20 °C	[2]
Flash Point	43 °C (109.4 °F)	[5]
Solubility	Soluble in alcohol, insoluble in water	[6]

## Safety and Toxicological Profile

**Ethyl 4-methylvalerate** is classified as a flammable liquid and requires appropriate handling and storage procedures.[5] Based on available safety data sheets, it may cause skin and eye irritation upon contact.[7] Ingestion may lead to gastrointestinal irritation.[7] Comprehensive toxicological studies are ongoing to fully elucidate its long-term effects. It is crucial to consult the latest Safety Data Sheet (SDS) before handling this compound and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection in well-ventilated areas.[5][7]

## Core Industrial Applications: Flavors and Fragrances

The primary industrial application of **Ethyl 4-methylvalerate** lies in the flavor and fragrance sector, where its distinct fruity aroma is highly valued.

### Flavoring Agent

As a flavoring agent, **Ethyl 4-methylvalerate** imparts a sweet, fruity character to a wide range of food and beverage products.<sup>[1]</sup> Its pineapple and apple-like notes make it a popular choice for:

- Beverages: Fruit juices, soft drinks, and flavored alcoholic beverages.
- Confectionery: Candies, chewing gums, and fruit-flavored fillings.
- Baked Goods and Desserts: Enhancing the fruity notes in cakes, pastries, and ice creams.
- Snack Foods: Adding a fruity dimension to snack bars and other processed snacks.<sup>[1]</sup>

The selection of **Ethyl 4-methylvalerate** in a flavor formulation is dictated by its ability to blend well with other aromatic compounds to create a desired and complex flavor profile. Its volatility and stability are also key considerations, ensuring the flavor is released effectively during consumption and remains stable throughout the product's shelf life.<sup>[1]</sup>

### Fragrance Ingredient

In the fragrance industry, **Ethyl 4-methylvalerate** is utilized for its pleasant and persistent fruity scent. It is a common component in the formulation of:

- Perfumes and Colognes: Contributing to the top and middle notes of fruity and floral fragrances.
- Personal Care Products: Scenting soaps, lotions, shampoos, and other cosmetics.<sup>[1]</sup>
- Household Products: Imparting a fresh and fruity aroma to air fresheners, detergents, and cleaning agents.

The causality behind its use in fragrances is its ability to provide a natural-smelling fruitiness that is both uplifting and universally appealing. Its compatibility with a wide range of other fragrance materials allows for its versatile use in creating diverse scent compositions.

## Emerging Applications: A Versatile Chemical Intermediate

Beyond its sensory applications, the chemical structure of **Ethyl 4-methylvalerate** makes it a promising intermediate in organic synthesis. Its ester functionality and branched alkyl chain offer reactive sites for a variety of chemical transformations.

## Potential in Pharmaceutical Synthesis

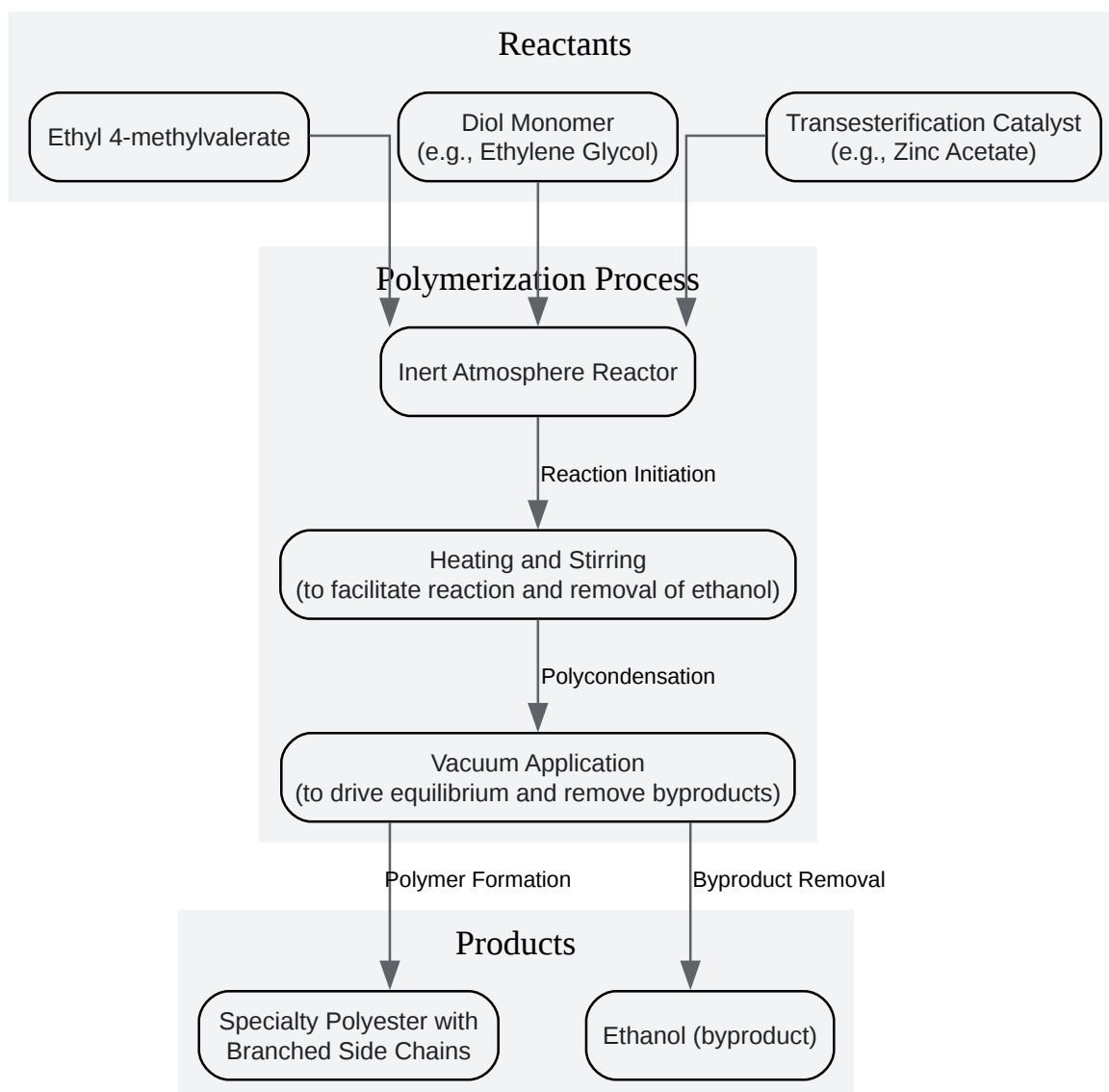
While specific examples of its use in commercially available active pharmaceutical ingredients (APIs) are not extensively documented in publicly available literature, the structural motifs present in **Ethyl 4-methylvalerate** are relevant to medicinal chemistry. The isocaproate moiety can be found in some classes of compounds, and the ester group can serve as a handle for further chemical modifications, such as hydrolysis to the corresponding carboxylic acid or reduction to the alcohol. These transformations can be crucial steps in the synthesis of more complex pharmaceutical intermediates. Companies that supply research chemicals often list "pharmaceutical intermediates" as a potential application, suggesting its use in early-stage drug discovery and development.<sup>[6]</sup>

## Role in Specialty Polymer Production

The application of fatty acid esters as monomers or modifying agents in polymer synthesis is a growing area of research.<sup>[8][9][10]</sup> **Ethyl 4-methylvalerate**, as a branched-chain fatty acid ester, could potentially be used to synthesize specialty polymers with unique properties. The branched structure can influence the physical properties of the resulting polymer, such as its glass transition temperature, crystallinity, and flexibility. While specific industrial-scale polymerization of **Ethyl 4-methylvalerate** is not widely reported, the general principles of polyester synthesis through transesterification suggest its viability as a monomer.

### Hypothetical Polymerization Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a polyester using **Ethyl 4-methylvalerate** as a co-monomer.



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Caption: Conceptual workflow for polyester synthesis.

## Agrochemical Synthesis

Similar to pharmaceuticals, the isocaproate structure can be found in certain classes of agrochemicals. The ester functionality of **Ethyl 4-methylvalerate** allows for its conversion into

other functional groups, making it a potential starting material or intermediate in the synthesis of active ingredients for herbicides, insecticides, or fungicides. Further research into patent literature may reveal specific applications in this domain.

## Other Potential Industrial Functions

### Surfactant and Emulsifying Properties

Branched-chain fatty acid esters can exhibit surfactant properties, and **Ethyl 4-methylvalerate** is no exception.<sup>[11][12]</sup> While not its primary application, its amphiphilic nature, with a polar ester head and a nonpolar alkyl tail, suggests it could function as an emulsifier or co-emulsifier in certain formulations. Its branched structure may lead to different packing at interfaces compared to linear esters, potentially offering advantages in emulsion stability or formation.<sup>[13]</sup> Further research is needed to quantify its effectiveness as a surfactant and identify specific applications where this property could be beneficial.

## Synthesis of Ethyl 4-methylvalerate

The industrial synthesis of **Ethyl 4-methylvalerate** is typically achieved through the esterification of 4-methylvaleric acid with ethanol. The Fischer-Speier esterification is a common and well-established method for this transformation.

### Fischer-Speier Esterification: A Validated Protocol

This acid-catalyzed esterification is an equilibrium reaction. To drive the reaction towards the product, an excess of one reactant (typically the alcohol) is used, and the water byproduct is removed.

#### Experimental Protocol: Laboratory-Scale Synthesis

The following is a representative protocol for the laboratory synthesis of **Ethyl 4-methylvalerate** via Fischer-Speier esterification.

Materials:

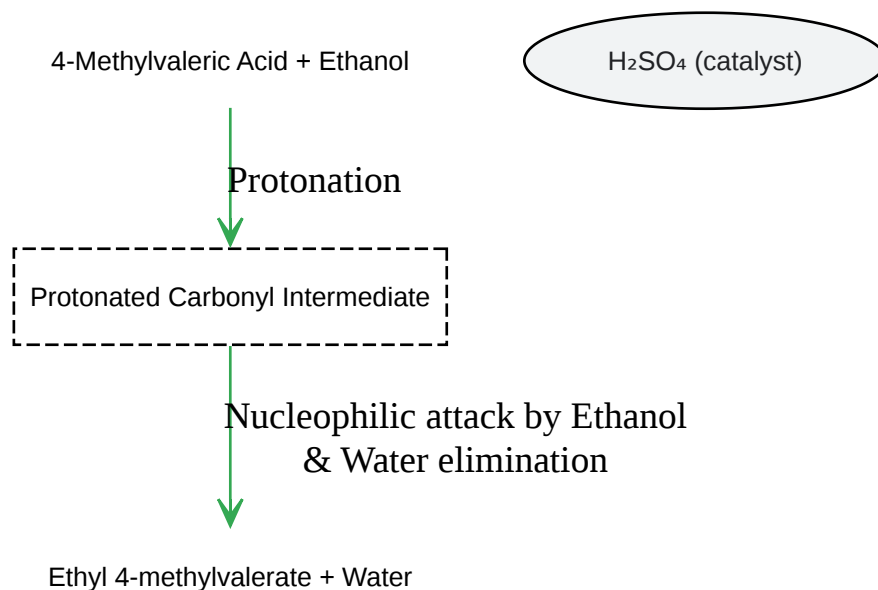
- 4-Methylvaleric acid
- Absolute ethanol

- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Dichloromethane (for extraction)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 4-methylvaleric acid and an excess of absolute ethanol (e.g., a 3 to 5-fold molar excess).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Extraction and Drying:** Extract the aqueous layer with dichloromethane. Combine the organic layers and dry over anhydrous sodium sulfate.
- **Purification:** Filter to remove the drying agent and remove the solvent under reduced pressure. The crude product can be purified by distillation to obtain pure **Ethyl 4-methylvalerate**.

## Synthesis Pathway Diagram



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Caption: Fischer-Speier esterification pathway.

## Conclusion and Future Outlook

**Ethyl 4-methylvalerate** is a commercially significant ester with well-established applications in the flavor and fragrance industries. Its pleasant fruity aroma continues to make it a desirable ingredient in a vast array of consumer goods. Looking forward, the potential of **Ethyl 4-methylvalerate** as a versatile chemical intermediate presents exciting opportunities for innovation. Further research into its use as a building block in the synthesis of pharmaceuticals, specialty polymers, and agrochemicals could unlock new and valuable applications. As the demand for bio-based and sustainable chemicals grows, the exploration of versatile molecules like **Ethyl 4-methylvalerate** will be crucial in driving the development of next-generation industrial products.

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